

Application Note: Analysis of α -Fenchene using Gas Chromatography-Mass Spectrometry (GC-MS)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *alpha-Fenchene*

CAS No.: 471-84-1

Cat. No.: B1205761

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Introduction

Alpha-fenchene (α -fenchene) is a bicyclic monoterpene naturally occurring in the essential oils of various plants.[1] With the molecular formula C₁₀H₁₆ and a molecular weight of 136.23 g/mol, its analysis is crucial for quality control in the food, fragrance, and pharmaceutical industries.[1][2][3] Gas chromatography-mass spectrometry (GC-MS) is a highly effective analytical technique for the identification and quantification of volatile compounds like α -fenchene due to its high resolution and sensitivity.[4][5] This application note provides a detailed protocol for the analysis of α -fenchene using GC-MS.

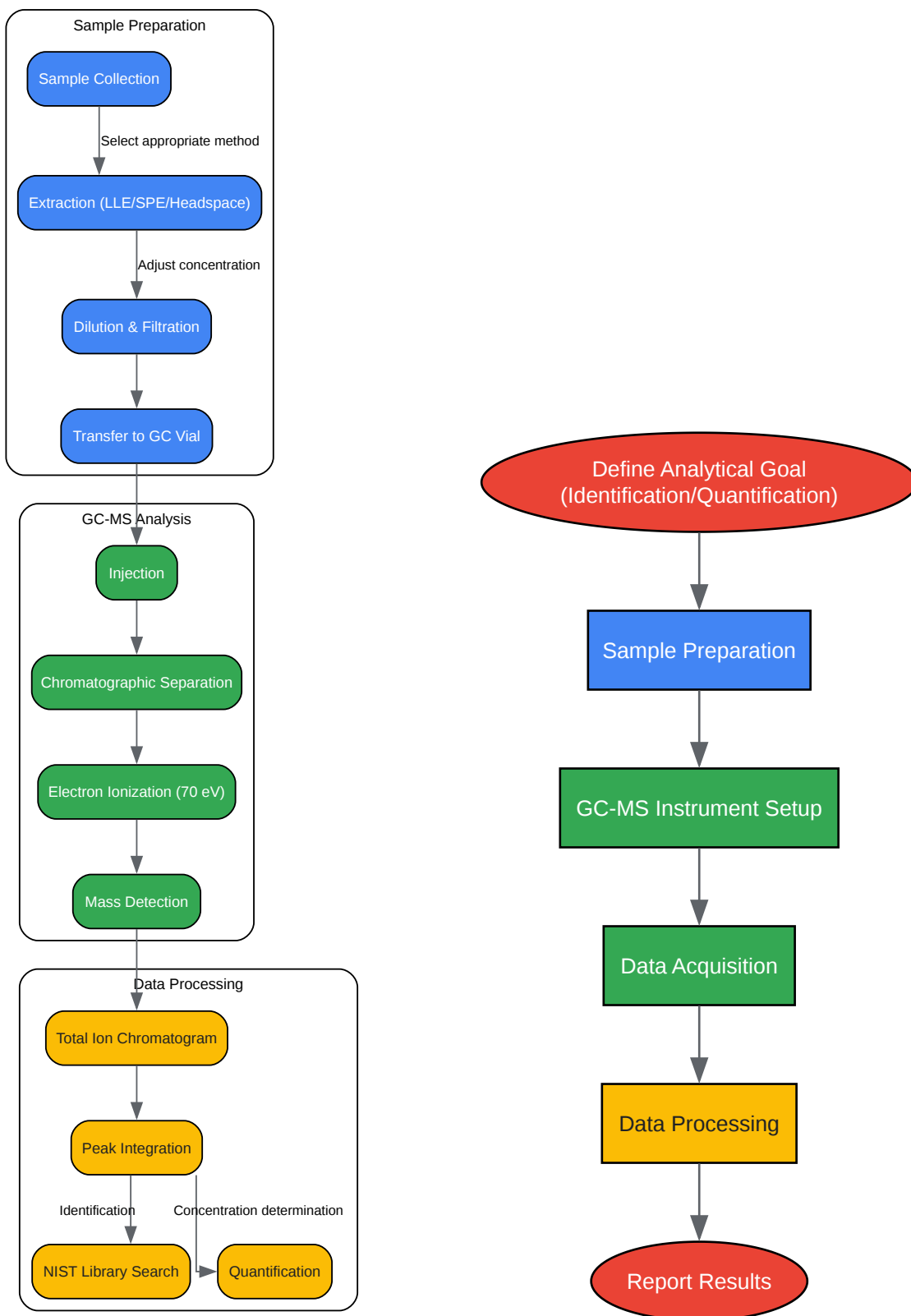
Quantitative Data Summary

The following table summarizes key quantitative data for the GC-MS analysis of α -fenchene.

Parameter	Value	Reference
Molecular Formula	C10H16	[2][3][6]
Molecular Weight	136.23 g/mol	[1][3][6]
CAS Number	471-84-1	[1][2][3][7]
Kovats Retention Index (Standard Non-polar Column)	~930 - 965	[6]
Molecular Ion (M ⁺)	m/z 136	[6][8]
Major Mass Fragments	m/z 93, 95, 121	[9]

Experimental Workflow

The overall workflow for the GC-MS analysis of α -fenchene is depicted in the diagram below.



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References

- [1. alpha-Fenchene \(CAS 471-84-1\) - High-Purity Reference Standard \[benchchem.com\]](#)
- [2. echemi.com \[echemi.com\]](#)
- [3. alpha-Fenchene | lookchem \[lookchem.com\]](#)
- [4. benchchem.com \[benchchem.com\]](#)
- [5. longdom.org \[longdom.org\]](#)
- [6. alpha-Fenchene | C10H16 | CID 28930 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [7. spectrabase.com \[spectrabase.com\]](#)
- [8. PubChemLite - Alpha-fenchene \(C10H16\) \[pubchemlite.lcsb.uni.lu\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
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